

"Eltrombopag Methyl Ester" as a derivative of Eltrombopag

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Compound of Interest

Compound Name: Eltrombopag Methyl Ester

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Eltrombopag Methyl Ester: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Eltrombopag Methyl Ester is a close structural derivative and a key synthetic intermediate of Eltrombopag, a potent, orally bioavailable small-molecule thrombopoietin (TPO) receptor agonist.[1][2] Eltrombopag is utilized in the treatment of thrombocytopenia associated with various medical conditions.[3] **Eltrombopag Methyl Ester** is also recognized as a metabolite and a process impurity in the manufacturing of Eltrombopag.[2] This guide provides a comprehensive overview of the technical aspects of **Eltrombopag Methyl Ester**, including its synthesis, physicochemical properties, presumed mechanism of action, and analytical methodologies.

Physicochemical Properties

Eltrombopag Methyl Ester is an organic compound with the systematic IUPAC name Methyl (Z)-3'-{2-[1-(3,4-dimethylphenyl)-3-methyl-5-oxo-1,5-dihydro-4H-pyrazol-4-ylidene]hydrazinyl}-2'-hydroxy-[1,1'-biphenyl]-3-carboxylate.[2][4] Its key physicochemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₂₆ H ₂₄ N ₄ O ₄	[5][6][7]
Molecular Weight	456.49 g/mol	[5][6][7]
CAS Number	1246929-01-0	[6][7]
Appearance	Not explicitly stated, likely a colored solid	
Melting Point	180 °C	[8]
Solubility	Soluble in Methanol and DMSO	[6]
Purity (by HPLC)	≥95%	[6]

Synthesis of Eltrombopag Methyl Ester

Eltrombopag Methyl Ester is synthesized as a direct precursor to Eltrombopag. The following experimental protocol is based on synthetic routes described in patent literature, which outlines its preparation as a key intermediate.

Experimental Protocol: Synthesis of Eltrombopag Methyl Ester

This protocol describes the coupling reaction to form **Eltrombopag Methyl Ester**.

Materials:

- 2'-hydroxy-3'-amino-3-methyl biphenylcarboxylate
- Methanol
- 4mol/L Hydrochloric acid
- Sodium nitrite
- Triethylamine

- 2-(3,4-dimethylphenyl)-1,2-dihydro-5-methyl-3H-pyrazol-3-one

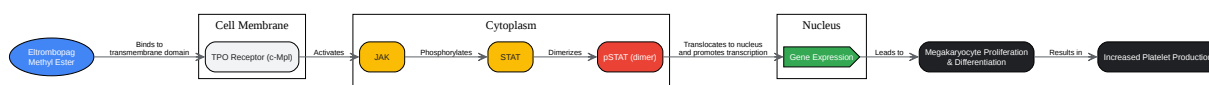
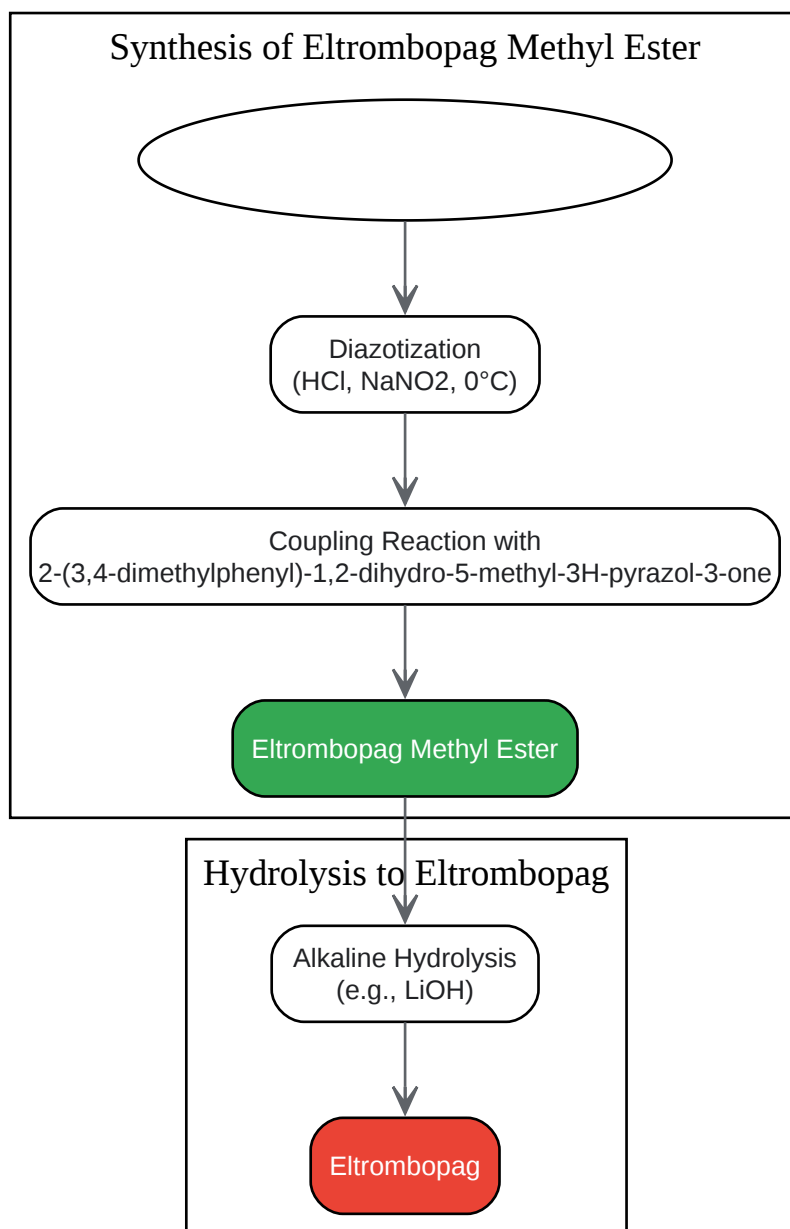
Procedure:

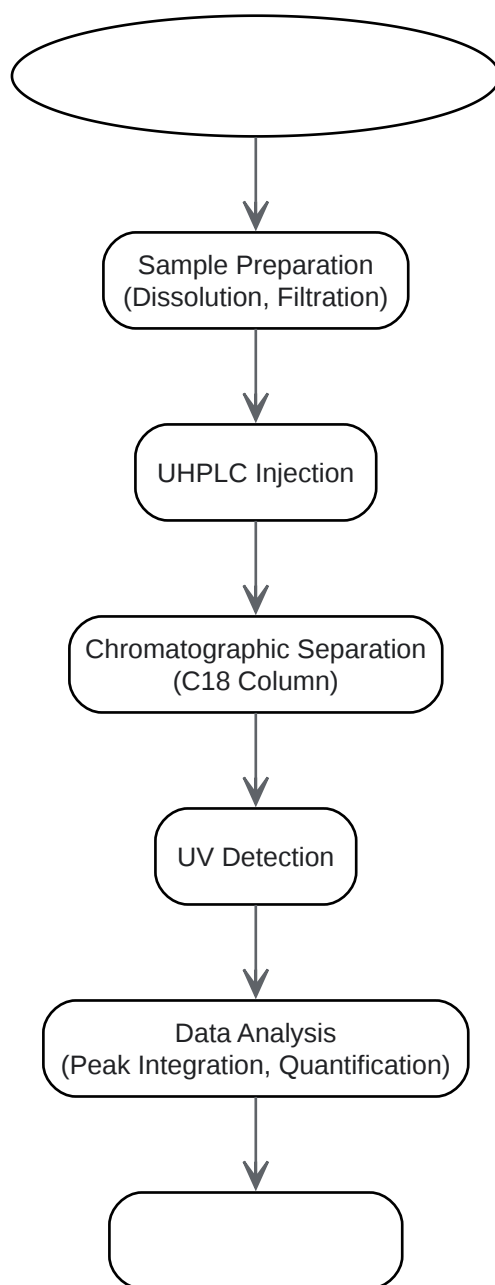
- Dissolve 2'-hydroxy-3'-amino-3-methyl biphenylcarboxylate in a mixture of methanol and 4mol/L hydrochloric acid.
- Cool the solution to 0°C.
- Slowly add an aqueous solution of sodium nitrite at 0°C.
- Stir the reaction mixture at 0°C and monitor the reaction by Thin Layer Chromatography (TLC) until the starting material is completely consumed.
- Adjust the pH of the system to 7-8 using triethylamine.
- Add 2-(3,4-dimethylphenyl)-1,2-dihydro-5-methyl-3H-pyrazol-3-one to initiate the coupling reaction.
- Monitor the reaction by TLC until the starting materials are completely reacted.
- Adjust the pH to 1-2 with 4mol/L hydrochloric acid.
- Stir the mixture, which should result in the precipitation of a brownish-red solid.
- Filter the solid, wash, and dry to obtain 3'-(2-[1-(3,4-dimethylphenyl)-3-methyl-5-oxo-1H-pyrazol-4(5H)-ylidene]hydrazino)-2'-hydroxy-3-biphenylcarboxylic acid methyl ester (**Eltrombopag Methyl Ester**).

Disclaimer: This protocol is adapted from patent literature and may require optimization for specific laboratory conditions.

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of Eltrombopag, where **Eltrombopag Methyl Ester** is a key intermediate.





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